

2-Bromobutanamide: A Technical Safety and Hazard Whitepaper

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Compound of Interest

Compound Name: 2-Bromobutanamide

Cat. No.: B1267324

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard profile of **2-Bromobutanamide** (CAS No: 5398-24-3). The information is compiled to assist researchers and professionals in drug development in making informed decisions regarding the handling, storage, and use of this compound. All quantitative data is presented in structured tables, and where available, descriptions of relevant experimental protocols are provided.

Chemical and Physical Properties

2-Bromobutanamide is an organic compound that serves as a building block in various synthetic chemical processes.^[1] Its utility in medicinal chemistry and organic synthesis is noteworthy, particularly as an intermediate in the preparation of pharmaceuticals and other biologically active molecules.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ BrNO	[1][2][3]
Molecular Weight	166.02 g/mol	[1][2][3]
IUPAC Name	2-bromobutanamide	[2]
CAS Number	5398-24-3	[2][3]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	250.2°C at 760 mmHg	[3]
Density	1.524 g/cm ³	[3]
Flash Point	105.1°C	[3]
Vapor Pressure	0.022 mmHg at 25°C	[3]
Solubility	Soluble in polar solvents like water and alcohols	[1]

Hazard Identification and GHS Classification

Based on notifications to the ECHA C&L Inventory, **2-Bromobutanamide** is classified with the following hazards under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Irritant	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	Irritant	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	Irritant	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	Irritant	Warning	H335: May cause respiratory irritation

Precautionary Statements: A comprehensive list of precautionary statements can be found in the PubChem database entry for this compound.^[2] These include recommendations for prevention (e.g., P261, P280), response (e.g., P301+P317, P305+P351+P338), storage (e.g., P403+P233), and disposal (e.g., P501).^[2]

Toxicological Summary

While specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **2-Bromobutanamide** are not readily available in the public domain, the GHS classification indicates a profile of moderate acute oral toxicity and significant irritant properties to the skin, eyes, and respiratory system.^[2]

Experimental Protocols for Hazard Assessment

Detailed experimental protocols for the safety assessment of **2-Bromobutanamide** are not publicly available. However, the following sections describe standardized methodologies that would be used to evaluate the hazards identified by the GHS classification. These descriptions are based on established OECD guidelines and general practices in toxicology.

Acute Oral Toxicity (as per OECD Guideline 423)

The "Acute Toxic Class Method" is a stepwise procedure using a small number of animals. The method involves the administration of the test substance by oral gavage in a sequential manner. The starting dose is selected from one of four fixed levels. The outcome of the initial animal determines the dosing for subsequent animals. The test concludes when a stopping criterion is met, which allows for the classification of the substance into a specific toxicity class. Observations of the animals for signs of toxicity are conducted for at least 14 days.

Skin Irritation (based on OECD Guideline 439: In Vitro Skin Irritation)

This in vitro method utilizes reconstructed human epidermis (RhE) models to assess skin irritation potential. A small amount of **2-Bromobutanamide** would be applied topically to the tissue surface. After a defined exposure period, the chemical is removed, and the tissue is incubated. The viability of the cells is then determined using a cell viability assay, such as the MTT assay.^[3] A reduction in cell viability below a certain threshold (typically $\leq 50\%$) would classify the substance as a skin irritant.^[3]

Eye Irritation (based on OECD Guideline 492: Reconstructed human Cornea-like Epithelium test method)

Similar to the skin irritation test, this in vitro method uses a three-dimensional reconstructed human cornea-like epithelium model. The test chemical is applied to the epithelial surface, and after an exposure period, cell viability is measured. This method is used to identify chemicals that are not classified as eye irritants. For a full classification, other tests, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD 437), may be employed, which measure changes in corneal opacity and permeability after exposure to the test substance.

Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

The assessment of respiratory irritation often involves whole-body exposure of rodents in inhalation chambers. Parameters such as respiratory rate, tidal volume, and sensory irritation are measured. Histopathological examination of the respiratory tract tissues is also conducted to identify any cellular damage or inflammatory responses.

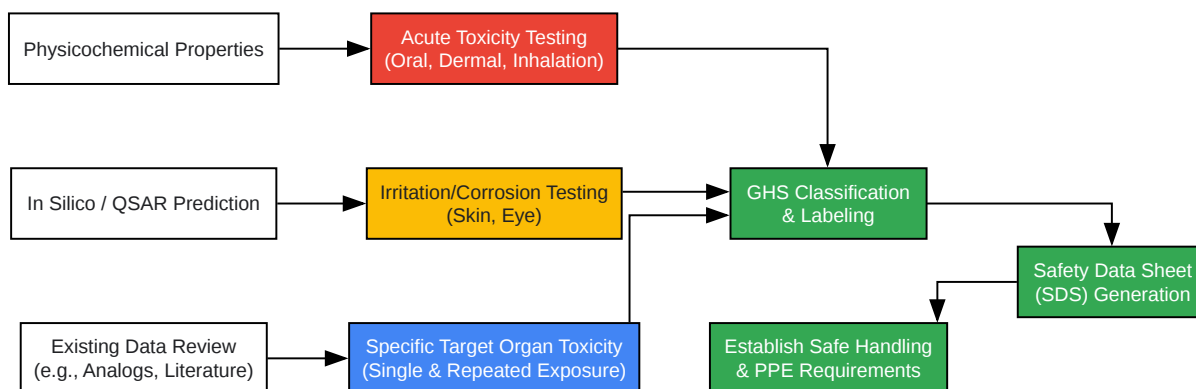
Handling and Storage

Given the hazardous nature of **2-Bromobutanamide**, strict safety protocols should be followed.

- **Handling:** Use only in a well-ventilated area, preferably in a chemical fume hood.[4] Avoid contact with skin, eyes, and clothing.[4] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4] Avoid breathing dust, fumes, or vapors.[4]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[4] Keep away from incompatible substances and sources of ignition.[4]

Logical Workflow for Chemical Hazard Assessment

The following diagram illustrates a typical workflow for identifying and assessing the hazards of a chemical substance like **2-Bromobutanamide**.



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- To cite this document: BenchChem. [2-Bromobutanamide: A Technical Safety and Hazard Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267324#2-bromobutanamide-safety-data-sheet-and-hazards]

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